

An In-depth Technical Guide to Calcium Adipate (CAS: 7486-40-0)

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Compound of Interest

Compound Name: *Calcium adipate*

Cat. No.: *B1218920*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **calcium adipate**. The information is intended to support research and development activities by providing detailed technical data and methodologies.

Physicochemical Properties

Calcium adipate is the calcium salt of adipic acid, presenting as a white crystalline powder.^[1] It is soluble in water and its primary applications stem from its properties as a stabilizer and emulsifier.^[1]

Table 1: General and Physicochemical Properties of **Calcium Adipate**

| Property | Value | Reference(s) |
|-------------------|--|---------------------|
| IUPAC Name | calcium;hexanedioate | [1] |
| Synonyms | Adipic acid, calcium salt; Hexanedioic acid, calcium salt | [1] |
| CAS Number | 7486-40-0 | [1] |
| Molecular Formula | C ₆ H ₈ CaO ₄ | [1] |
| Molecular Weight | 184.2 g/mol | [1] |
| Appearance | White crystalline powder | [1] |
| Solubility | Soluble in water | [1] |
| Boiling Point | 338.5 °C at 760 mmHg | [2] |
| Flash Point | 172.7 °C | [2] |

Synthesis of Calcium Adipate

The most common method for synthesizing **calcium adipate** is through a neutralization reaction between adipic acid and a calcium base, such as calcium hydroxide or calcium carbonate.[\[3\]](#) Other reported methods include direct reaction with calcium oxide and solvothermal synthesis.[\[1\]](#)

Experimental Protocol: Synthesis via Neutralization Reaction

This protocol details the laboratory-scale synthesis of **calcium adipate** from adipic acid and calcium hydroxide.

Materials:

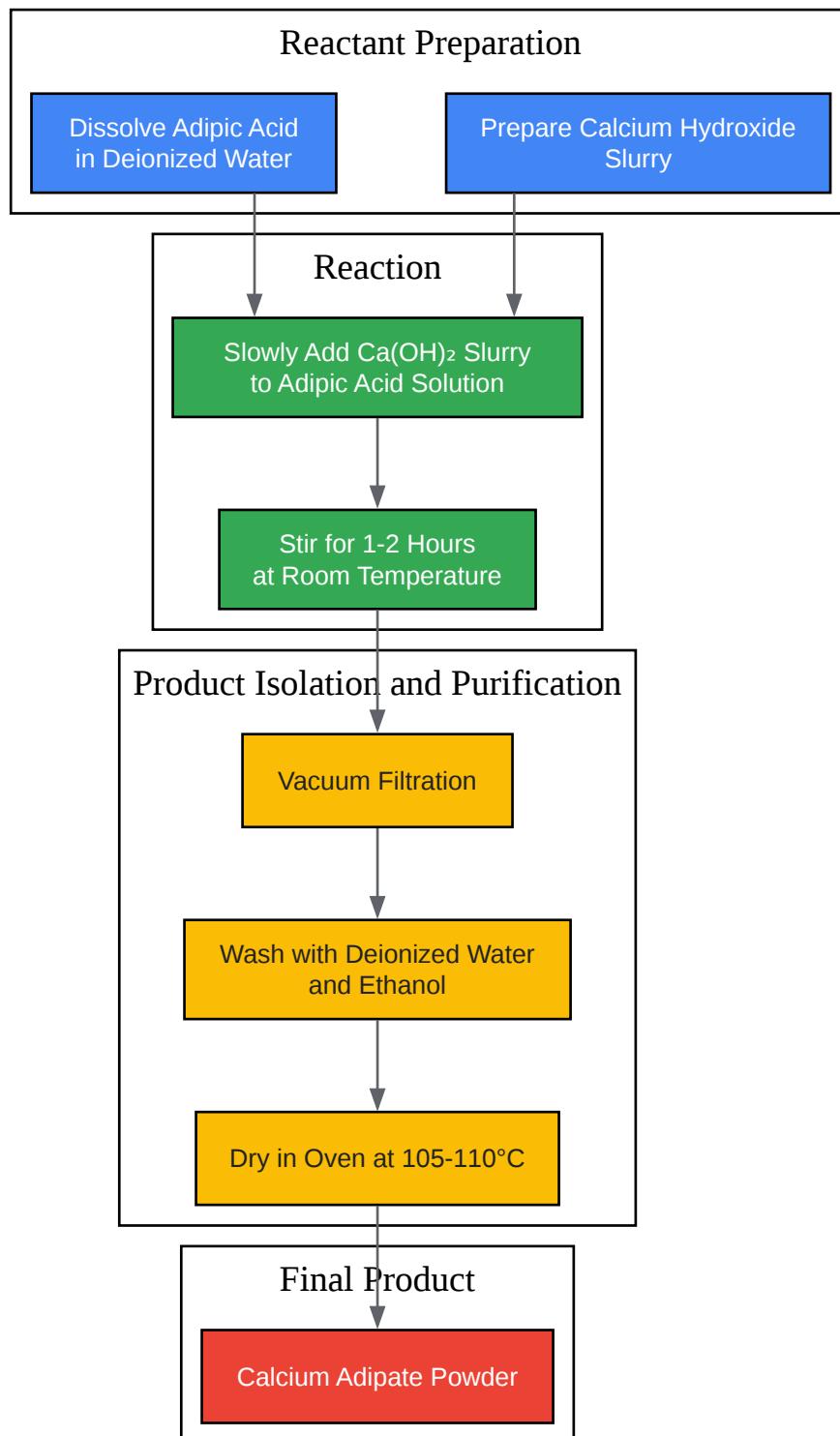
- Adipic acid (C₆H₁₀O₄)
- Calcium hydroxide (Ca(OH)₂)
- Deionized water

- Ethanol (for washing)
- Magnetic stirrer with heating plate
- Beakers
- Büchner funnel and filter paper
- Drying oven

Procedure:

- Dissolution of Adipic Acid: In a 500 mL beaker, dissolve 14.6 g (0.1 mol) of adipic acid in 200 mL of deionized water with gentle heating (around 60-70 °C) and stirring until the acid is fully dissolved.
- Preparation of Calcium Hydroxide Slurry: In a separate beaker, prepare a slurry by suspending 7.4 g (0.1 mol) of calcium hydroxide in 100 mL of deionized water.
- Reaction: Slowly add the calcium hydroxide slurry to the hot adipic acid solution while stirring continuously. The reaction is exothermic and will result in the formation of a white precipitate of **calcium adipate**.
- Completion of Reaction: Continue stirring the mixture for 1-2 hours to ensure the reaction goes to completion. The pH of the solution should be monitored and should be close to neutral upon completion.
- Isolation of Product: Allow the mixture to cool to room temperature. Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Washing: Wash the precipitate on the filter with several portions of deionized water to remove any unreacted starting materials and soluble impurities. Follow this with a wash using a small amount of ethanol to aid in drying.
- Drying: Dry the collected **calcium adipate** in a drying oven at 105-110 °C until a constant weight is achieved.

- Characterization: The final product can be characterized by techniques such as FT-IR spectroscopy and melting point determination.



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*Diagram of the synthesis workflow for **calcium adipate**.*

Spectral and Thermal Analysis

Infrared Spectroscopy (IR)

The FT-IR spectrum of **calcium adipate** is characterized by the absence of the broad O-H stretch from the carboxylic acid dimer and the C=O stretch of the carboxylic acid, and the appearance of strong absorption bands corresponding to the asymmetric and symmetric stretching of the carboxylate groups.

Table 2: Characteristic IR Absorption Bands for **Calcium Adipate**

| Wavenumber (cm ⁻¹) | Assignment |
|--------------------------------|---|
| ~2963 | Asymmetric C-H stretching of -CH ₂ - groups |
| ~2876 | Symmetric C-H stretching of -CH ₂ - groups |
| ~1601 | Asymmetric stretching of carboxylate (COO ⁻) groups |
| ~1410 | Symmetric stretching of carboxylate (COO ⁻) groups |
| ~1225 | Asymmetric C-C stretching of the adipate backbone |
| ~1090 | Symmetric C-C stretching of the adipate backbone |

Note: The exact peak positions may vary slightly depending on the sample preparation and instrument.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be used to study the thermal stability and decomposition of **calcium adipate**. The monohydrate form will initially show a mass loss corresponding to the loss of water. At higher temperatures, the

anhydrous salt decomposes. The dry distillation of **calcium adipate** is known to yield cyclopentanone, with calcium carbonate as a by-product.

Quantitative Analysis

The calcium content of **calcium adipate** can be determined by complexometric titration with ethylenediaminetetraacetic acid (EDTA).

Experimental Protocol: Complexometric EDTA Titration

This protocol outlines the determination of calcium content in a sample of **calcium adipate**.

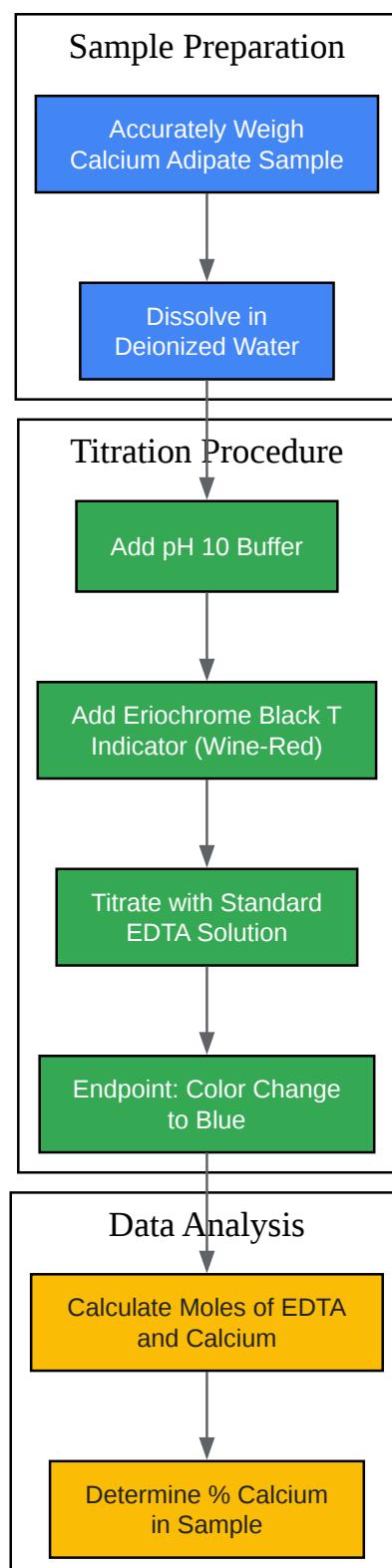
Materials:

- **Calcium adipate** sample
- 0.05 M EDTA standard solution
- Ammonia/ammonium chloride buffer (pH 10)
- Eriochrome Black T indicator
- Deionized water
- Burette, pipettes, and conical flasks

Procedure:

- Sample Preparation: Accurately weigh approximately 0.2 g of the dried **calcium adipate** sample and dissolve it in 100 mL of deionized water in a 250 mL conical flask. Gentle heating may be required to facilitate dissolution.
- Buffering: Add 2 mL of the ammonia/ammonium chloride buffer solution to the sample solution to adjust the pH to approximately 10.
- Indicator Addition: Add a few drops of the Eriochrome Black T indicator solution. The solution should turn a wine-red color.

- Titration: Titrate the sample solution with the standardized 0.05 M EDTA solution from a burette. The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.
- Calculation: The concentration of calcium in the sample can be calculated using the following formula:
 - Moles of EDTA = Molarity of EDTA × Volume of EDTA (in L)
 - Moles of Ca^{2+} = Moles of EDTA (due to 1:1 stoichiometry)
 - Mass of Ca^{2+} = Moles of Ca^{2+} × Molar mass of Ca
 - % Calcium = $(\text{Mass of } \text{Ca}^{2+} / \text{Mass of sample}) \times 100$



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*Diagram of the quantitative analysis workflow for **calcium adipate**.*

Applications

Calcium adipate has a range of applications across different industries due to its chemical properties.

- Pharmaceuticals: It is used as an excipient in drug formulations to enhance stability and bioavailability.[\[1\]](#)
- Food Industry: It acts as an emulsifier and stabilizer in various food products.[\[1\]](#)
- Polymer Science: It is utilized as a component in polyvinyl chloride (PVC) stabilizers, where it can improve thermal stability.[\[3\]](#)
- Agriculture: It is sometimes used in fertilizers and animal feed.[\[1\]](#)
- Cosmetics: It is employed in personal care products for its emulsifying properties.[\[1\]](#)

Safety and Toxicology

Research indicates that **calcium adipate** exhibits low toxicity and is generally recognized as safe for consumption as a food additive.[\[1\]](#) However, as with any chemical, it should be handled in a laboratory setting with appropriate personal protective equipment, including safety glasses and gloves.

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References

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